

Application Notes and Protocols: Sodium Methyl 2-Sulfolaurate in Industrial Cleaning Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium Methyl 2-Sulfolaurate

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For: Researchers, Scientists, and Drug Development Professionals

Subject: Application and Evaluation of **Sodium Methyl 2-Sulfolaurate** in Industrial Cleaning Formulations

Introduction

Sodium Methyl 2-Sulfolaurate (SM2S) is an anionic surfactant derived from coconut oil, known for its excellent cleansing, foaming, and emulsifying properties.[1][2] Its biodegradability and mildness make it a sustainable and safe alternative to traditional surfactants in various industrial cleaning applications.[1][3] These notes provide detailed information on its properties, formulation guidelines, and protocols for evaluating its performance in industrial cleaning contexts. SM2S is effective in removing grease and oil, making it suitable for use in industrial cleaners and detergents.[4]

Physicochemical Properties

Sodium Methyl 2-Sulfolaurate's performance as a surfactant is rooted in its key physicochemical properties. It is highly soluble in water and stable across a wide pH range, typically between 5 and 10.[5] It is also tolerant to hard water, which makes it a reliable ingredient in various formulations.[6]

Property	Value	Reference
Chemical Formula	C ₁₃ H ₂₅ NaO ₅ S	[5]
Appearance	Clear to slightly yellow liquid	[5]
Solubility	Highly soluble in water	[5]
Surfactant Type	Anionic	[1]
pH Stability	Stable in a pH range of 4-9	[7]
Biodegradability	Readily biodegradable	[1][7]
Hard Water Tolerance	Excellent	[7]
Critical Micelle Concentration (CMC)	Low (Specific value not available in search results)	
Surface Tension Reduction	Can lower the surface tension of aqueous solutions to as low as 38.4 mN/m.	[6]

Key Performance Characteristics in Industrial Cleaning

Sodium Methyl 2-Sulfolaurate offers several advantages in industrial cleaning formulations:

- **Excellent Degreasing:** Its ability to form micelles allows it to encapsulate oils and grease, effectively removing them from surfaces.[2][5]
- **High Foaming Action:** The surfactant generates a stable foam that helps to lift and carry away dirt and contaminants.[1][5]
- **Emulsification:** It effectively emulsifies oils and other non-polar substances, preventing their redeposition on cleaned surfaces.[1][5]
- **Versatility:** Its stability in both acidic and alkaline conditions allows for its use in a wide array of cleaning products, from acidic metal cleaners to alkaline degreasers.[8]

- **Compatibility:** SM2S is compatible with a wide range of other ingredients commonly used in industrial cleaners, including builders, solvents, and other surfactants.[\[1\]](#)[\[7\]](#)

Formulating with Sodium Methyl 2-Sulfolaurate

When formulating industrial cleaners with SM2S, it is typically used as the primary surfactant. However, it can also be combined with non-ionic or amphoteric surfactants to enhance specific properties like wetting or to reduce irritation in hand-cleaning applications.

Table 2: Sample Heavy-Duty Degreaser Formulation

Ingredient	Function	Typical Concentration (%)
Water	Solvent	To 100
Sodium Methyl 2-Sulfolaurate	Primary Anionic Surfactant	5 - 15
Non-ionic Surfactant (e.g., Alcohol Ethoxylate)	Co-surfactant, Wetting Agent	1 - 5
Builder (e.g., Sodium Metasilicate)	Water Softener, Alkalinity	5 - 10
Solvent (e.g., Glycol Ether)	Grease Cutting	2 - 8
Chelating Agent (e.g., Tetrasodium EDTA)	Sequesters metal ions	0.5 - 2
pH Adjuster (e.g., Sodium Hydroxide)	To desired pH	As needed

Experimental Protocol: Evaluation of Cleaning Efficacy

This protocol outlines a method for testing the cleaning performance of an industrial degreaser formulated with **Sodium Methyl 2-Sulfolaurate**.

5.1. Objective: To quantify the cleaning efficacy of a SM2S-based degreaser on a standardized soiled substrate.

5.2. Materials:

- SM2S-based cleaning formulation
- Standardized pre-soiled panels (e.g., stainless steel panels soiled with a mixture of mineral oil and carbon black)
- Reflectometer or colorimeter
- Spray bottle or immersion bath
- Deionized water
- Lint-free wipes

5.3. Procedure:

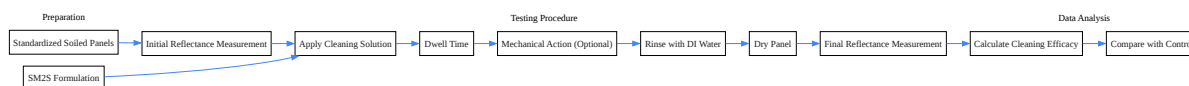
- Baseline Measurement: Measure the initial reflectance or color (Lab* values) of the soiled panels using the reflectometer/colorimeter. Record these values.
- Application of Cleaning Solution:
 - Spray Method: Spray the cleaning solution evenly onto the soiled panel from a fixed distance (e.g., 15 cm) for a specified duration (e.g., 10 seconds).
 - Immersion Method: Immerse the soiled panel in the cleaning solution for a predetermined time (e.g., 5 minutes).
- Dwell Time: Allow the cleaning solution to remain on the panel for a specified dwell time (e.g., 1 minute).
- Mechanical Action (Optional but Recommended): Use a standardized mechanical action, such as a brush or sponge with a defined pressure and number of strokes, to simulate practical cleaning conditions.
- Rinsing: Rinse the panel thoroughly with deionized water to remove the cleaning solution and loosened soil.

- Drying: Allow the panel to air dry completely or dry with a stream of nitrogen.
- Final Measurement: Measure the reflectance or color of the cleaned panel.
- Calculation of Cleaning Efficacy: Calculate the percentage of soil removal using the following formula:
 - Cleaning Efficacy (%) = $[(\text{Final Reflectance} - \text{Initial Reflectance}) / (\text{Reflectance of Clean Panel} - \text{Initial Reflectance})] * 100$

5.4. Data Analysis:

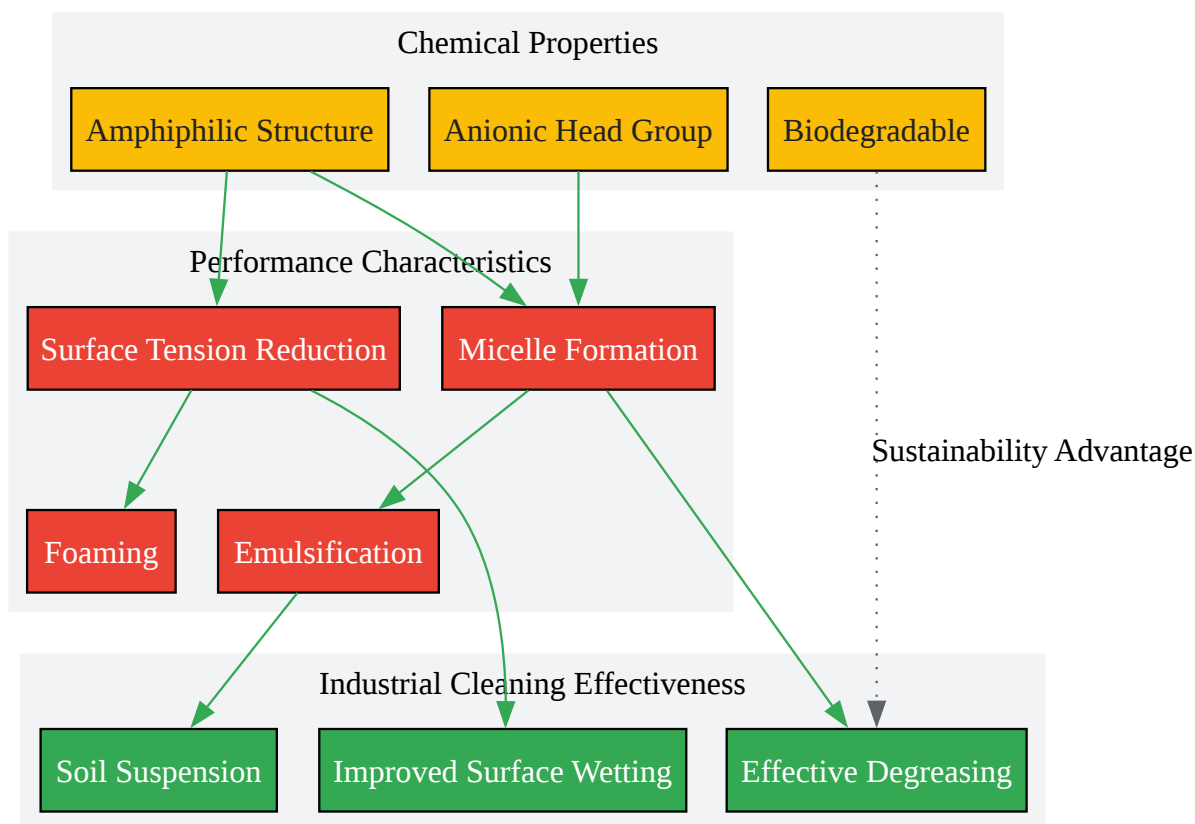
- Perform at least three replicates for each formulation.
- Statistically analyze the results to determine the significance of any observed differences between formulations.
- Compare the performance of the SM2S-based formulation against a control (e.g., a formulation with a standard surfactant like Sodium Lauryl Ether Sulfate).

Visualizations



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Caption: Experimental workflow for evaluating cleaning efficacy.



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Caption: Properties of SM2S contributing to cleaning effectiveness.

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